

A Comprehensive Technical Guide to 2,3,4,5,6-Pentafluorobiphenyl

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentafluorobiphenyl

Cat. No.: B165447

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This technical guide provides an in-depth overview of the core physicochemical properties and synthetic methodologies for **2,3,4,5,6-Pentafluorobiphenyl**, a significant fluorinated aromatic compound. The information is tailored for researchers, scientists, and professionals engaged in drug development and materials science, offering detailed experimental protocols and structured data for practical application.

Core Physicochemical Data

The fundamental molecular properties of **2,3,4,5,6-Pentafluorobiphenyl** are summarized in the table below, providing a clear reference for its molecular formula and weight.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₅ F ₅	[1][2]
Molecular Weight	244.16 g/mol	[1][2]
CAS Number	784-14-5	[2]

Synthesis of 2,3,4,5,6-Pentafluorobiphenyl via Suzuki-Miyaura Coupling

A prevalent and effective method for the synthesis of **2,3,4,5,6-Pentafluorobiphenyl** is the Suzuki-Miyaura cross-coupling reaction. This reaction facilitates the formation of a carbon-

carbon bond between a boronic acid and an organohalide, catalyzed by a palladium complex.

Experimental Protocol

The following protocol details the synthesis of 2,3,4,5,6-pentafluoro-1,1'-biphenyl from pentafluorophenylboronic acid and phenyl iodide or bromide.[\[3\]](#)

Materials:

- Pentafluorophenylboronic acid ($\text{C}_6\text{F}_5\text{B}(\text{OH})_2$)
- Phenyl iodide or Phenyl bromide
- Palladium catalyst: Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$) or Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$) with Tri-tert-butylphosphine ($\text{P}(\text{t-Bu})_3$)
- Base: Cesium Fluoride (CsF)
- Additive: Silver(I) Oxide (Ag_2O)
- Solvent: Dimethoxyethane (DME) or N,N-Dimethylformamide (DMF)

Procedure:

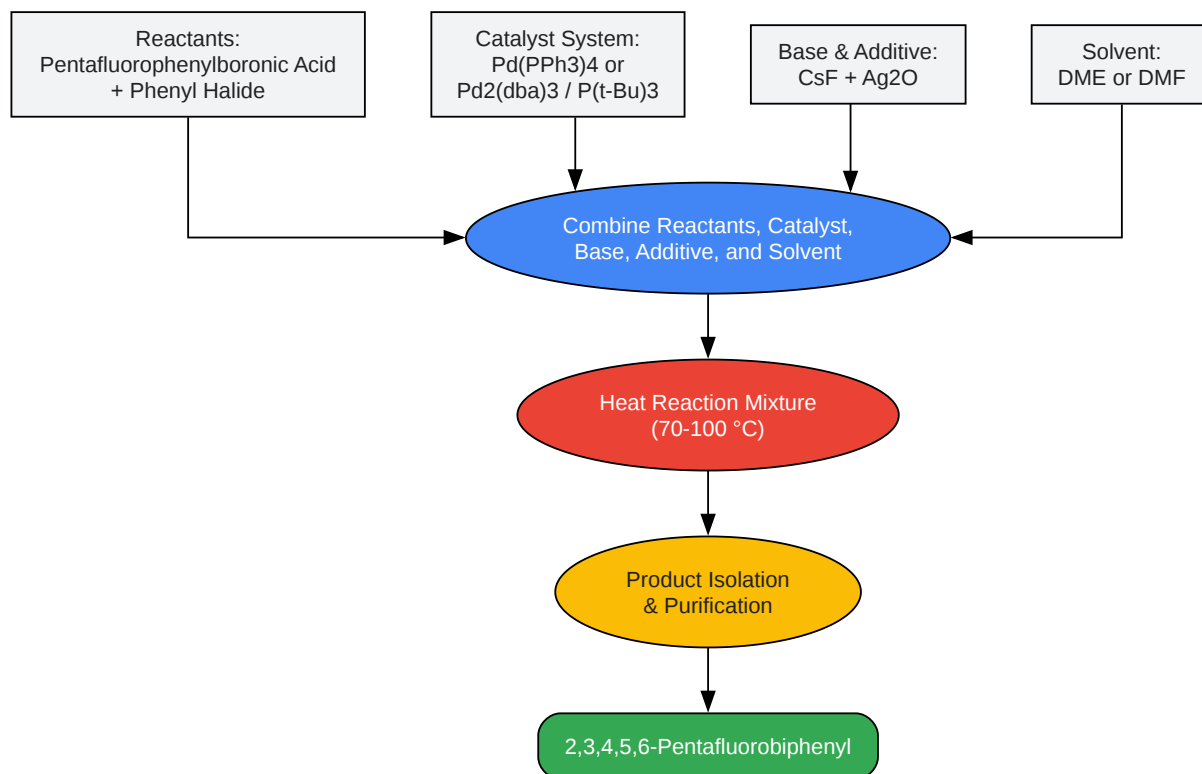
- To a reaction vessel, add pentafluorophenylboronic acid, phenyl iodide (or bromide), cesium fluoride, and silver(I) oxide.
- Add the palladium catalyst system. For phenyl iodide, $\text{Pd}(\text{PPh}_3)_4$ can be used. For phenyl bromide, a combination of $\text{Pd}_2(\text{dba})_3$ and $\text{P}(\text{t-Bu})_3$ is effective.[\[4\]](#)
- Add the appropriate solvent (DME for the $\text{Pd}(\text{PPh}_3)_4$ system, DMF for the $\text{Pd}_2(\text{dba})_3/\text{P}(\text{t-Bu})_3$ system).
- The reaction mixture is then heated. For the reaction with phenyl iodide in DME, a temperature of 70°C is applied.[\[4\]](#) For phenyl bromide in DMF, the temperature is raised to 100°C .[\[4\]](#)
- The reaction is monitored for completion.

- Upon completion, the product, 2,3,4,5,6-pentafluoro-1,1'-biphenyl, is isolated and purified using standard techniques such as column chromatography.

This protocol has been shown to yield over 90% of the desired product.^[3] The combination of cesium fluoride and silver(I) oxide is crucial for promoting the reaction, especially given that pentafluorophenylboronic acid is typically an inactive substrate under standard Suzuki-Miyaura conditions.^{[3][4]}

Synthesis Workflow

The following diagram illustrates the key steps in the Suzuki-Miyaura coupling reaction for the synthesis of **2,3,4,5,6-Pentafluorobiphenyl**.



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